

Molecular weight and formula of 2,3-Dihydroxypropanenitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dihydroxypropanenitrile

Cat. No.: B15442846

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In-Depth Technical Guide: 2,3-Dihydroxypropanenitrile

This guide provides a detailed overview of the fundamental molecular properties of **2,3-Dihydroxypropanenitrile**, a significant compound in various research and development applications. The information is tailored for researchers, scientists, and professionals in drug development, presenting key data in a structured and accessible format.

Molecular Identity and Composition

2,3-Dihydroxypropanenitrile, also known as glyceronitrile, is an organic compound with the chemical structure incorporating two hydroxyl groups and a nitrile functional group.^[1] Its unique structure lends it to a variety of chemical syntheses and biological studies. The compound is officially registered under the CAS number 69470-43-5.^{[1][2]}

Quantitative Molecular Data

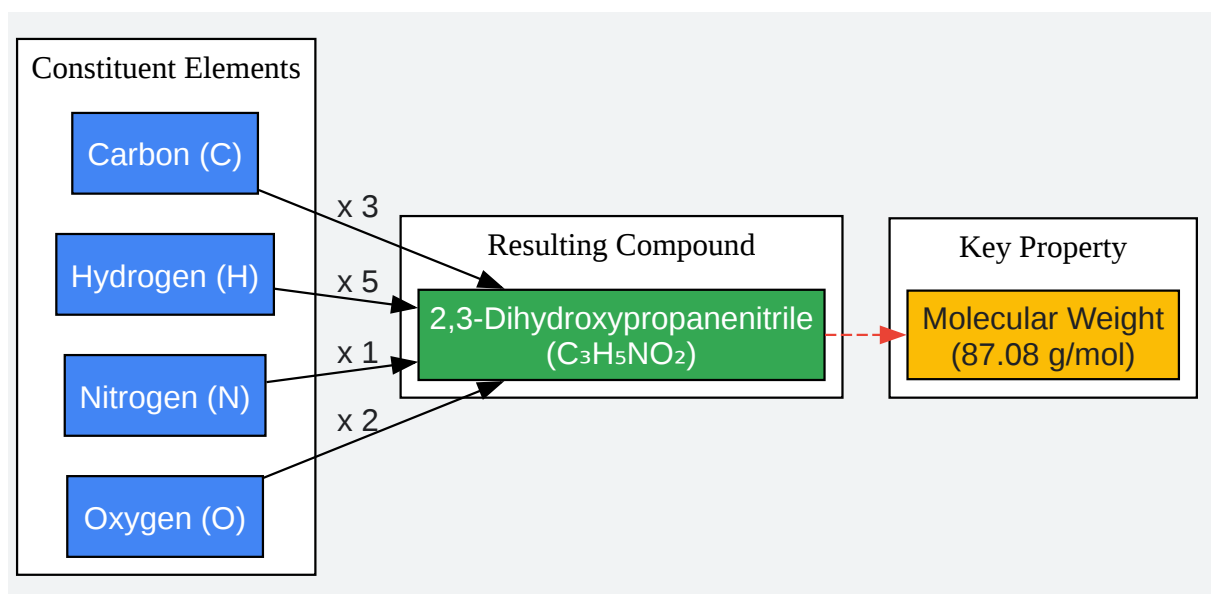
The elemental composition and molecular weight are critical parameters for any experimental protocol involving this compound. The table below summarizes these key quantitative data points.

Property	Value
Molecular Formula	C ₃ H ₅ NO ₂
Molecular Weight	87.08 g/mol
Monoisotopic Mass	87.032028402 Da

Table 1: Molecular Properties of **2,3-Dihydroxypropanenitrile**. This table outlines the fundamental molecular data for **2,3-Dihydroxypropanenitrile**, including its chemical formula and molecular weights.[1]

Logical Relationship of Elemental Composition

The molecular formula C₃H₅NO₂ indicates that each molecule of **2,3-Dihydroxypropanenitrile** is composed of three carbon atoms, five hydrogen atoms, one nitrogen atom, and two oxygen atoms. The diagram below illustrates the contribution of each element to the final molecular structure.



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Figure 1: Elemental Composition of **2,3-Dihydroxypropanenitrile**. This diagram shows the constituent elements and their quantities that form a single molecule of **2,3-Dihydroxypropanenitrile** and its resulting molecular weight.

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References

- 1. 2,3-Dihydroxypropanenitrile | C₃H₅NO₂ | CID 13170124 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,3-dihydroxypropanenitrile | CAS#:69470-43-5 | Chemsrce [chemsrc.com]
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